

Physical and chemical characteristics of N-Methylmorpholine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Methylmorpholine**

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N-Methylmorpholine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Methylmorpholine (NMM), a heterocyclic tertiary amine, is a versatile compound with significant applications in organic synthesis, pharmaceutical development, and polymer chemistry. This technical guide provides an in-depth overview of the core physical and chemical characteristics of N-Methylmorpholine. It includes a summary of its key physicochemical properties, detailed experimental methodologies for their determination, and a review of its primary synthesis and reaction mechanisms. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in the field of drug development.

Physical and Chemical Properties

N-Methylmorpholine is a colorless to pale yellow liquid with a characteristic amine-like odor.^[1] It is a cyclic tertiary amine with the molecular formula C₅H₁₁NO.^[1] A summary of its key physicochemical properties is presented in Table 1 for easy reference and comparison.

Table 1: Physicochemical Properties of N-Methylmorpholine

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₁ NO	[1][2]
Molecular Weight	101.15 g/mol	[1][2]
CAS Number	109-02-4	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Ammonia-like	[3]
Melting Point	-66 °C	[1][4]
Boiling Point	115-116 °C (at 750 mmHg)	[1][4]
Density	0.92 g/cm ³ (at 20 °C)	[1][4]
Solubility in Water	Miscible	[3]
Solubility in Organic Solvents	Soluble in alcohol and ether	[3]
pKa of Conjugate Acid	7.38 (in H ₂ O)	[3][4]
Refractive Index	1.435 (at 20 °C)	[1]
Flash Point	12 °C	[1]
Vapor Pressure	18 mmHg (at 20 °C)	[1]

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of N-Methylmorpholine.

Determination of Melting Point

The melting point of N-Methylmorpholine, which is low, can be determined using a standard capillary melting point apparatus.

- Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital instrument)

- Capillary tubes (sealed at one end)

- Thermometer

- Heating medium (e.g., paraffin oil)

- Procedure:

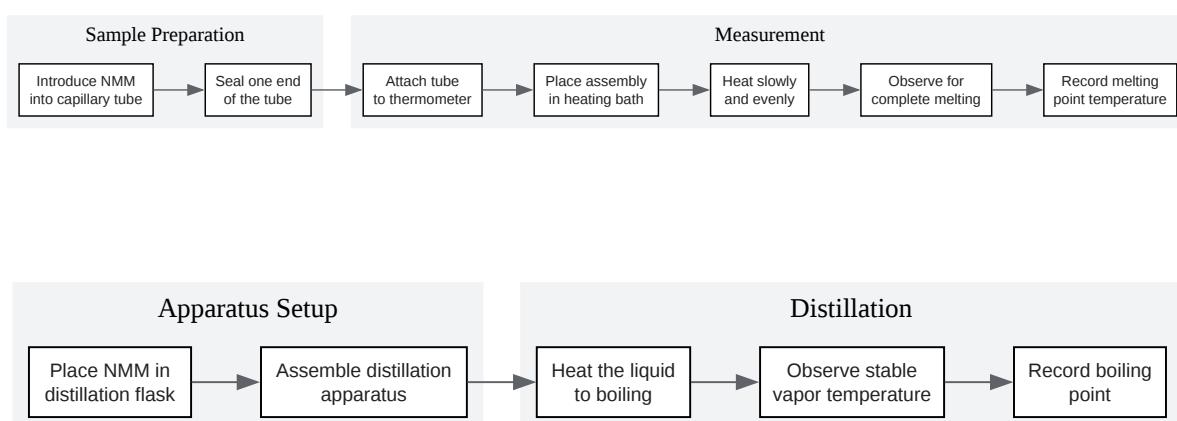
- A small amount of N-Methylmorpholine is introduced into a capillary tube.[5]

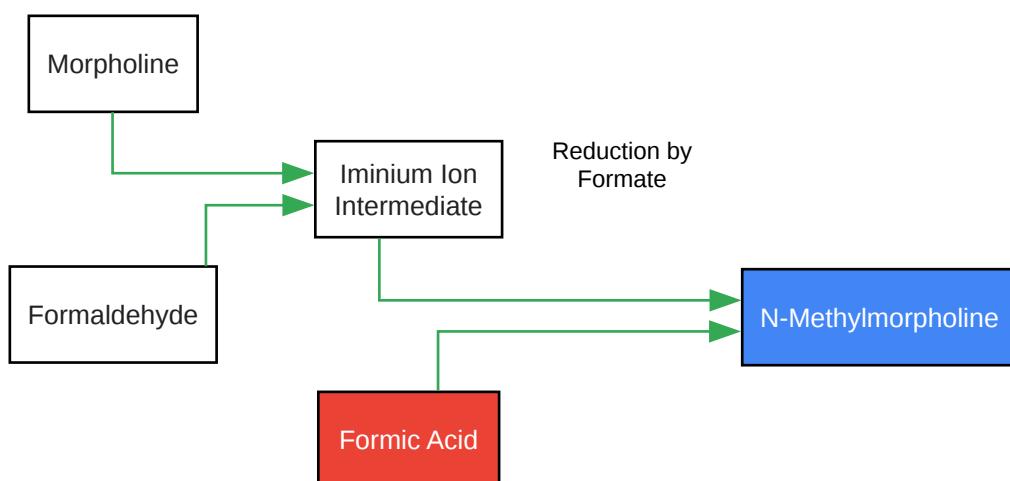
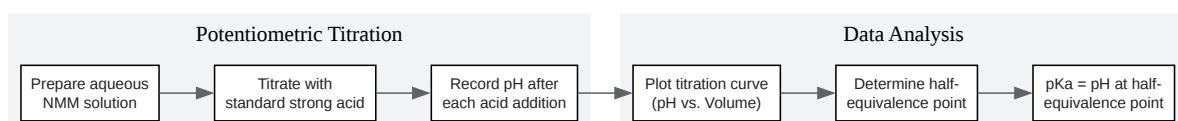
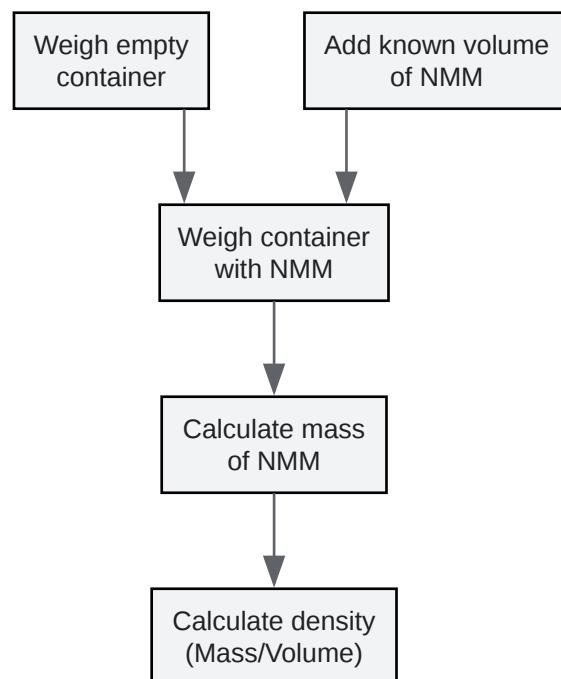
- The capillary tube is attached to a thermometer.[5]

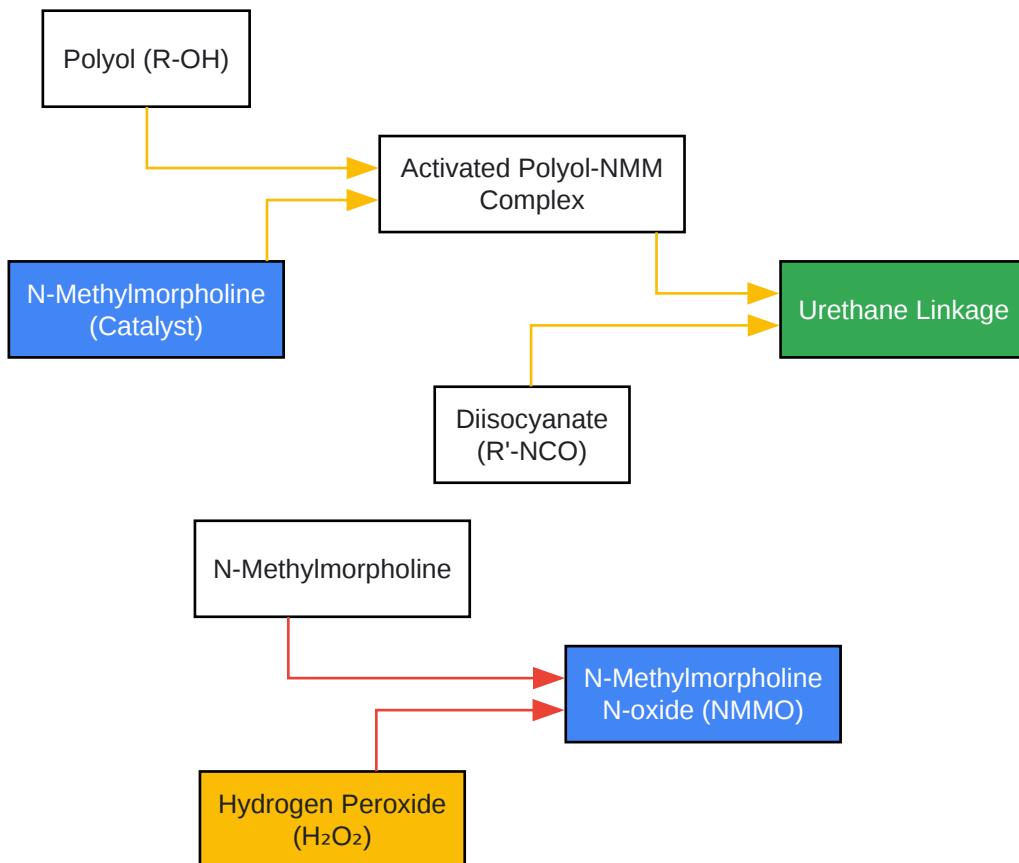
- The assembly is placed in a heating bath (Thiele tube).[5]

- The sample is heated slowly and evenly.[5]

- The temperature at which the solid completely transforms into a liquid is recorded as the melting point.[6]





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References

- 1. asianpubs.org [asianpubs.org]
- 2. chem.ucalgary.ca [chem.ucalgary.ca]
- 3. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 4. Determination of Boiling Point of Organic Compounds - GeeksforGeeks
geeksforgeeks.org
- 5. SSERC | Melting point determination sserc.org.uk

- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- To cite this document: BenchChem. [Physical and chemical characteristics of N-Methylmorpholine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b044366#physical-and-chemical-characteristics-of-n-methylmorpholine>]

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